

"1-(Pyridin-2-ylmethyl)piperidine-4-carboxylic acid" CAS number 685827-70-7

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Compound of Interest

Compound Name: 1-(Pyridin-2-ylmethyl)piperidine-4-carboxylic acid

Cat. No.: B065591

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An In-Depth Technical Guide to **1-(Pyridin-2-ylmethyl)piperidine-4-carboxylic acid** (CAS: 685827-70-7)

Disclaimer: This document serves as a summary of publicly available information. Significant gaps exist in the scientific literature regarding the synthesis, biological activity, and experimental protocols for **1-(Pyridin-2-ylmethyl)piperidine-4-carboxylic acid**.

Section 1: Core Chemical Information

1-(Pyridin-2-ylmethyl)piperidine-4-carboxylic acid is a heterocyclic compound featuring a pyridine ring linked via a methylene bridge to a piperidine-4-carboxylic acid moiety.

Physicochemical Properties

A summary of the available quantitative data for this compound is presented in Table 1. It is important to note that comprehensive experimental data for properties such as solubility, melting point, and boiling point are not readily available in the public domain.

Table 1: Physicochemical Data for **1-(Pyridin-2-ylmethyl)piperidine-4-carboxylic acid**

Property	Value	Source
CAS Number	685827-70-7	Multiple supplier catalogs
Molecular Formula	C ₁₁ H ₁₄ N ₂ O ₂	[1] [2]
Molecular Weight	206.24 g/mol	[1] [2]
Appearance	Data not available	-
Solubility	Data not available	-
Melting Point	Data not available	-
Boiling Point	Data not available	-

Chemical Structure

The structural representation of **1-(Pyridin-2-ylmethyl)piperidine-4-carboxylic acid** is provided below.

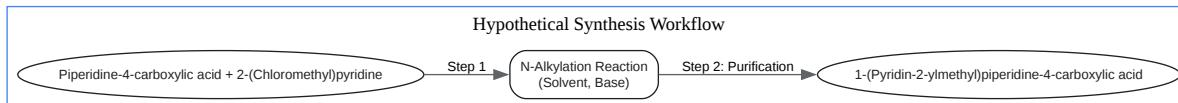
Caption: 2D representation of the molecular structure.

Section 2: Synthesis and Manufacturing

Detailed and verified experimental protocols for the synthesis of **1-(Pyridin-2-ylmethyl)piperidine-4-carboxylic acid** are not published in peer-reviewed scientific literature. However, based on general principles of organic chemistry, a plausible synthetic route can be hypothesized.

Hypothetical Synthetic Pathway

A potential method for the synthesis of this compound is the N-alkylation of piperidine-4-carboxylic acid with 2-(chloromethyl)pyridine or a similar reactive pyridine derivative.



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Caption: A possible synthetic workflow for the title compound.

Note: This proposed pathway is purely hypothetical and would require experimental validation to determine optimal reaction conditions, yields, and purification methods.

Section 3: Biological Activity and Potential Applications

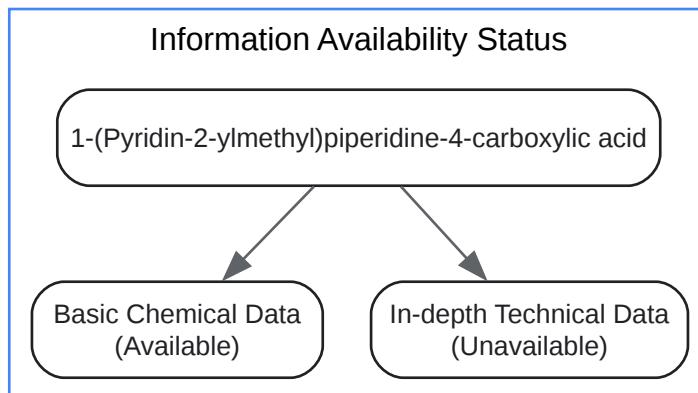
There is a notable absence of published research on the biological activity, pharmacological profile, or potential therapeutic applications of **1-(Pyridin-2-ylmethyl)piperidine-4-carboxylic acid**. The piperidine and pyridine moieties are common scaffolds in medicinal chemistry, suggesting that this compound could be of interest for screening in various biological assays. However, without any experimental data, its role in any signaling pathway or its efficacy as a drug candidate remains entirely speculative.

Section 4: Experimental Protocols

A thorough search of scientific databases and patent literature did not yield any specific experimental protocols involving the use of **1-(Pyridin-2-ylmethyl)piperidine-4-carboxylic acid**.

Section 5: Summary and Future Directions

1-(Pyridin-2-ylmethyl)piperidine-4-carboxylic acid is a chemical entity for which there is a significant deficit of publicly available scientific information. While its basic chemical identity is established, a comprehensive understanding of its synthesis, properties, and biological function is lacking.



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Caption: Current status of available information.

Future research efforts would be necessary to elucidate the fundamental characteristics of this compound. Key areas for investigation would include the development of a reliable synthetic route, characterization of its physicochemical properties, and comprehensive screening for biological activity to determine any potential for drug development.

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References

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- 2. CN102174011A - Preparation method of 2-piperidinecarboxylic acid, 3-piperidinecarboxylic acid and 4-piperidinecarboxylic acid - Google Patents [patents.google.com]
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